

Essential Safety and Operational Guidance: 5- Phenyl-1,3,4-oxadiazol-2-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Phenyl-1,3,4-oxadiazol-2-amine

Cat. No.: B156248

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This document provides immediate, essential safety and logistical information for handling **5-Phenyl-1,3,4-oxadiazol-2-amine** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe handling and disposal of this chemical.

Physical and Chemical Properties

Property	Value
Molecular Formula	C8H7N3O
Molar Mass	161.16 g/mol [1]
Melting Point	237-242 °C [1] [2]
Boiling Point	332.3 ± 25.0 °C (Predicted) [1]
Density	1.276 ± 0.06 g/cm³ (Predicted) [1]
Appearance	White to tan powder, crystals, or crystalline solid [3]

Hazard Identification and Toxicology Summary

5-Phenyl-1,3,4-oxadiazol-2-amine is classified as harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#) It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Hazard Classification	Description
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[2]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin.[4]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled.[4]
Skin Irritation (Category 2)	Causes skin irritation.[2]
Eye Irritation (Category 2A)	Causes serious eye irritation.[2]
Specific Target Organ Toxicity — Single Exposure (Category 3)	May cause respiratory irritation.[2]

Precautionary Statements: Users should avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][5] It is important to wash hands and any exposed skin thoroughly after handling and to not eat, drink, or smoke when using this product.[4][5] Use only outdoors or in a well-ventilated area.[4][5]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **5-Phenyl-1,3,4-oxadiazol-2-amine**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be government-approved (e.g., AS/NZS 1337.1, EN166). [4] A face shield may also be necessary.[2]
Skin Protection	Chemical-Resistant Gloves	Compatible gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.[5]
Protective Clothing	A lab coat or other protective clothing is required to prevent skin exposure.[4][5]	
Protective Boots	May be required depending on the situation.[5]	
Respiratory Protection	Respirator	A government-approved respirator is required.[5] For dust, a type N95 (US) or equivalent particulate filter is recommended.[2][6]

Operational Plan: Handling and Storage

A systematic approach to handling and storing **5-Phenyl-1,3,4-oxadiazol-2-amine** is critical to ensure laboratory safety.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed and store locked up.[5][6][7] The storage area should be away from incompatible materials such as strong oxidizing agents.[7]

Handling and Use

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[7]
- Personal Protective Equipment: Before handling, ensure all required PPE is donned correctly.
- Dispensing: When weighing or transferring the solid, avoid generating dust.[4] Use dry, clean-up procedures if any material is spilled.[4]
- Hygiene: After handling, wash hands and any exposed skin thoroughly.[5] Do not eat, drink, or smoke in the handling area.[4][7]

Emergency Procedures

- In case of skin contact: Wash with plenty of soap and water.[5][8] If skin irritation occurs, seek medical advice.[6] Remove and wash contaminated clothing before reuse.[7]
- In case of eye contact: Rinse cautiously with water for several minutes.[6][7] Remove contact lenses if present and easy to do. Continue rinsing.[6][7] If eye irritation persists, get medical advice.[6]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[5][6][7] Call a poison center or doctor if you feel unwell.[6]
- If swallowed: Rinse mouth. Do NOT induce vomiting.[7] Immediately call a poison center or doctor.[7]

Disposal Plan

All waste containing **5-Phenyl-1,3,4-oxadiazol-2-amine** must be treated as hazardous waste and disposed of according to local, regional, national, and international regulations.[5]

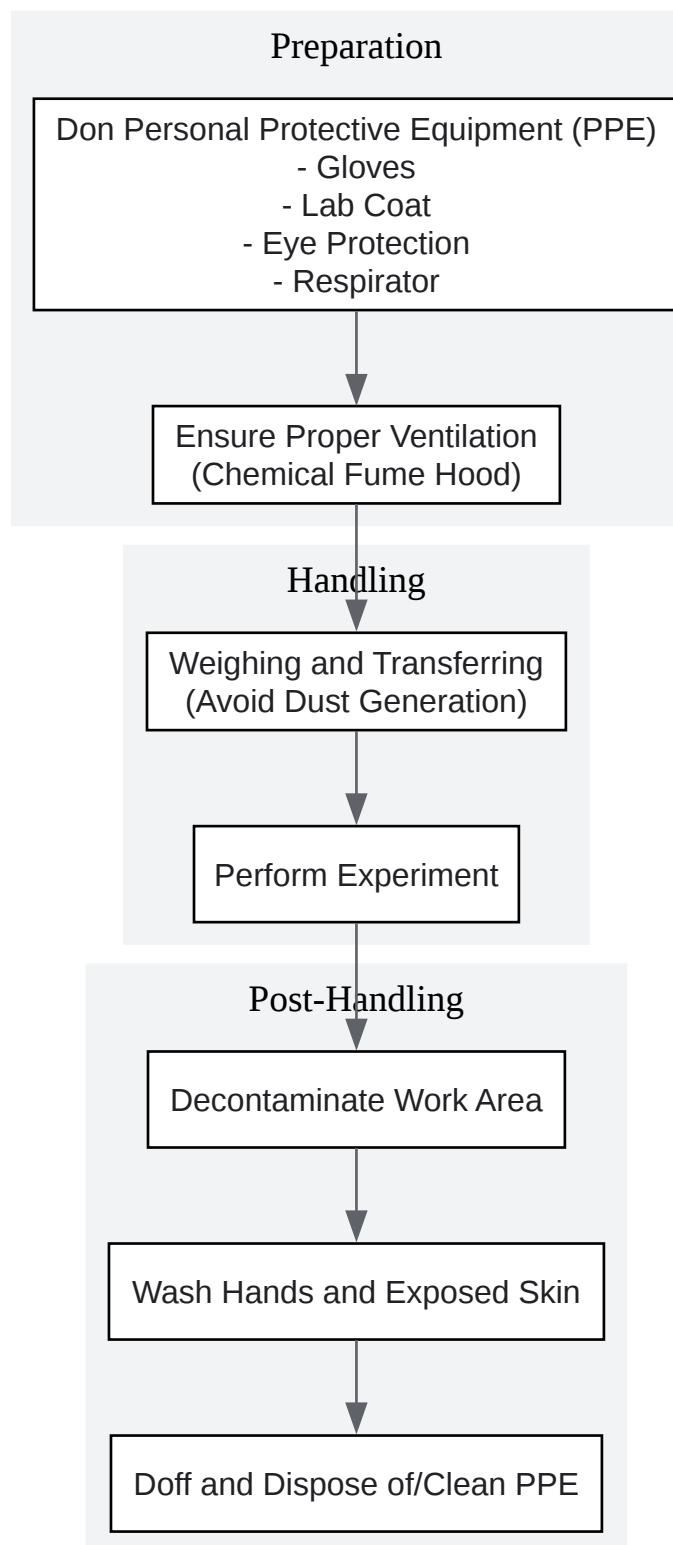
- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Spill Cleanup: In case of a spill, avoid breathing dust and contact with skin and eyes.[4] Wear full protective equipment.[4] Use dry clean-up procedures and avoid generating dust.[4]

Sweep or vacuum up the spilled material and place it in a clean, dry, sealable, labeled container for disposal.[4]

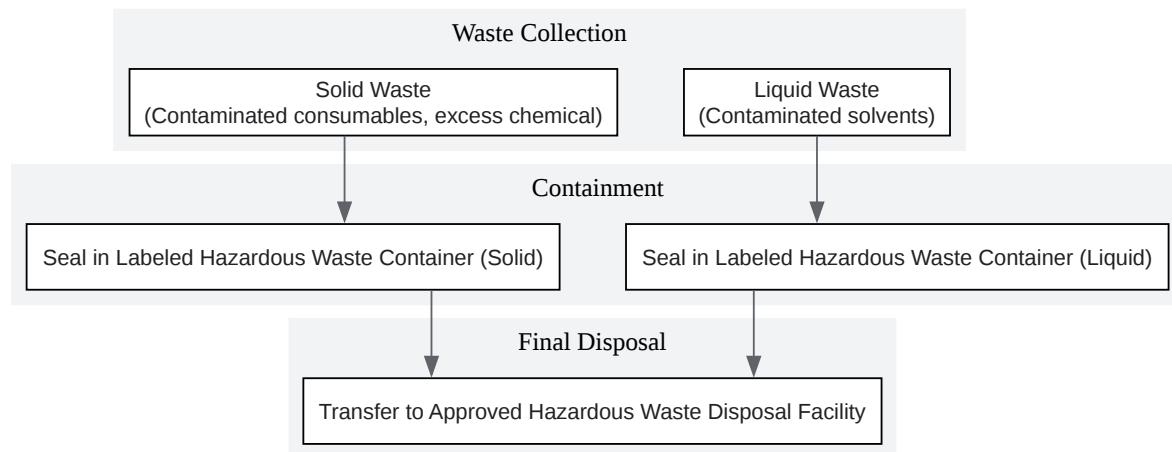
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[6]

Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and disposing of **5-Phenyl-1,3,4-oxadiazol-2-amine**.

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Caption: Safe handling workflow for **5-Phenyl-1,3,4-oxadiazol-2-amine**.



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Caption: Disposal workflow for **5-Phenyl-1,3,4-oxadiazol-2-amine** waste.

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